# An In-depth Technical Guide to N-Isopropylbutyramide for Advanced Research

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *N-Isopropylbutyramide* |
| *CAS No.:* | *122348-67-8* |
| *Cat. No.:* | *B183744* |

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This guide provides a comprehensive technical overview of **N-Isopropylbutyramide**, tailored for researchers, scientists, and professionals in drug development. We will delve into its fundamental properties, propose a robust synthesis protocol grounded in established chemical principles, and explore its potential applications by drawing logical parallels with structurally related compounds.

## Core Molecular Identification

**N-Isopropylbutyramide**, also known by its IUPAC name N-propan-2-ylbutanamide, is a secondary amide. While specific research on this molecule is limited, its fundamental properties can be precisely identified. These identifiers are crucial for accurate sourcing, characterization, and regulatory documentation.

A critical point of clarification is the distinction from its isomers, such as N-Isopropylisobutyramide (CAS 869-07-8), and other structurally similar but more complex amides like the well-documented cooling agent N,2,3-Trimethyl-2-isopropylbutanamide (WS-23, CAS 51115-67-4). Researchers should exercise diligence in confirming the identity of their material to ensure experimental validity.

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Table 1: Core Properties of **N-Isopropylbutyramide**

| Property | Value | Source(s) |
|---|---|---|
| CAS Number | 122348-67-8 | [1] |
| Molecular Formula | $C_7H_{15}NO$ | [1][2][3] |
| Molecular Weight | 129.20 g/mol | [1][2][3] |
| IUPAC Name | N-propan-2-ylbutanamide | [1] |
| Synonyms | Butanamide, N-(1-methylethyl)- | [1] |

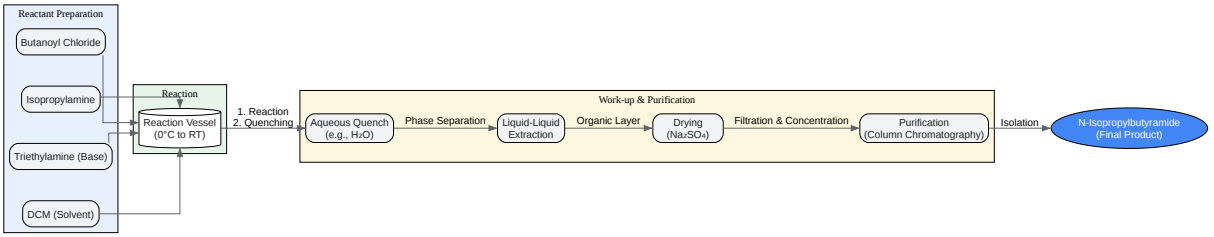
# Synthesis Protocol: N-Acylation of Isopropylamine

The synthesis of **N-Isopropylbutyramide** is a straightforward example of N-acylation, a fundamental reaction in organic chemistry. The most direct and reliable method involves the reaction of a butyric acid derivative with isopropylamine. The choice of the butyric acid derivative—specifically, the acyl chloride—is predicated on its high reactivity, which facilitates a high-yield reaction under mild conditions.[4]

The mechanism proceeds via nucleophilic addition-elimination. The lone pair of electrons on the nitrogen of isopropylamine (the nucleophile) attacks the electrophilic carbonyl carbon of butanoyl chloride. This forms a tetrahedral intermediate, which then collapses, expelling a chloride ion as the leaving group to form the stable amide bond.[4]

# Experimental Workflow

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Caption: General workflow for the synthesis of **N-Isopropylbutyramide**.

# Detailed Step-by-Step Methodology

Materials:

- Butanoyl chloride (1.0 eq)
- Isopropylamine (1.1 eq)
- Triethylamine (1.2 eq)
- Dichloromethane (DCM), anhydrous
- Deionized water
- Saturated sodium bicarbonate solution

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- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate ($Na_2SO_4$)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexanes/Ethyl Acetate mixture)

Procedure:

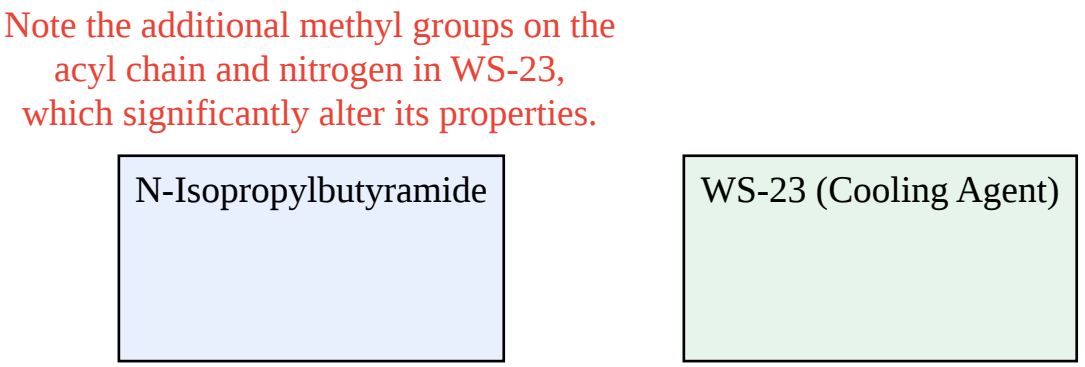
- Reaction Setup: To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen), add anhydrous DCM. Dissolve isopropylamine (1.1 eq) and triethylamine (1.2 eq). The use of triethylamine is critical; it acts as an acid scavenger to neutralize the HCl byproduct generated during the reaction, preventing the protonation of the isopropylamine reactant and driving the reaction to completion.[4]
- Addition of Acyl Chloride: Cool the solution to 0°C in an ice bath. Add butanoyl chloride (1.0 eq) dropwise via a syringe. The exothermic nature of the reaction necessitates slow addition at a reduced temperature to maintain control and minimize side reactions.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Upon completion, quench the reaction by slowly adding deionized water. Transfer the mixture to a separatory funnel.
- Extraction: Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to remove any remaining acidic impurities), and finally with brine.
- Drying and Concentration: Dry the isolated organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product can be purified by flash column chromatography on silica gel to yield the pure **N-Isopropylbutyramide**.

# Physicochemical & Biological Profile (Inferred)

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Direct experimental data for **N-Isopropylbutyramide** is sparse. However, by examining its close structural relative, N,2,3-Trimethyl-2-isopropylbutanamide (WS-23), we can infer potential areas of interest for research and development.

Figure 2: Structural Comparison




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Caption: Comparison of **N-Isopropylbutyramide** and the related compound WS-23.

WS-23 is a potent physiological cooling agent used widely in foods, beverages, and personal care products.[5][6][7] It provides a cooling sensation without the minty odor associated with menthol.[5] This biological activity is highly dependent on molecular shape and lipophilicity. While **N-Isopropylbutyramide** is a simpler molecule, its amide structure and alkyl chains suggest it may interact with biological systems.

Potential research avenues for **N-Isopropylbutyramide** could include:

- Sensory Agent Screening: Evaluating its potential as a cooling, warming, or taste-modifying agent.
- Pharmacokinetic Profiling: Its structure suggests it could be a candidate for studies on CNS penetration or metabolic stability, common considerations in drug development.
- Antimicrobial Activity: Some substituted amides have demonstrated antimicrobial properties.[8] Screening **N-Isopropylbutyramide** against bacterial or fungal strains could be a worthwhile endeavor.

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## Safety & Handling

No specific safety data sheet (SDS) is widely available for **N-Isopropylbutyramide**. Therefore, it must be handled with the precautions appropriate for a novel chemical of unknown toxicity. In the absence of specific data, information from related compounds should be considered for guidance.

For WS-23 (CAS 51115-67-4), the GHS classification includes "Harmful if swallowed".[7] General handling procedures for amides of this type should include:

- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves, and a lab coat.[9][10]
- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.[9]
- First Aid: In case of contact, wash skin thoroughly with soap and water. For eye contact, rinse cautiously with water for several minutes. If ingested, seek medical attention.[9][10]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[10]

## Conclusion

**N-Isopropylbutyramide** is a simple secondary amide whose specific properties are not yet extensively documented in scientific literature. This guide provides a solid foundation for its synthesis based on established principles of organic chemistry and outlines a logical framework for investigating its potential biological activities by drawing parallels with well-characterized structural analogs. As with any novel compound, rigorous analytical characterization and cautious handling are paramount for any research or development activities.

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